

An In-depth Technical Guide to the Stereoisomerism and Racemic Mixture of Ofurace

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Compound of Interest

Compound Name: Ofurace

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Introduction

Ofurace is a systemic phenylamide fungicide effective against a range of oomycete pathogens, such as those from the *Pythium* and *Phytophthora* genera. Its mode of action involves the targeted inhibition of ribosomal RNA biosynthesis, specifically by disrupting RNA polymerase I in susceptible fungi.[1][2] A critical and often overlooked aspect of **ofurace**'s chemical profile is its stereoisomerism. The molecule possesses a single chiral center, leading to the existence of two non-superimposable mirror-image isomers known as enantiomers. Commercially, **ofurace** is manufactured and supplied as a 1:1 mixture of these enantiomers, known as a racemic mixture.[3]

This technical guide provides a comprehensive overview of the stereoisomerism of **ofurace**, its racemic nature, and the implications for its biological activity. While specific experimental data on the differential fungicidal efficacy of **ofurace** enantiomers are not readily available in public literature, this guide will draw upon data from the closely related and well-studied phenylamide fungicide, metalaxyl, to illustrate the profound impact chirality can have on bioactivity. This guide also furnishes detailed, synthesized protocols for the racemic synthesis of **ofurace**, the chiral separation of its enantiomers, and the in-vitro assessment of their fungicidal activity.

Stereoisomerism of Ofurace

Stereoisomers are molecules that have the same molecular formula and sequence of bonded atoms but differ in the three-dimensional orientations of their atoms in space. **Ofurace**, with the chemical name (RS)- α -(2-chloro-N-2,6-xylylacetamido)- γ -butyrolactone, contains one chiral carbon atom in the γ -butyrolactone ring.^[3] This gives rise to two enantiomers: (R)-**ofurace** and (S)-**ofurace**.

Figure 1: Relationship of **Ofurace** Stereoisomers.

Enantiomers share identical physical and chemical properties in an achiral environment, such as melting point, boiling point, and solubility. However, they differ in their interaction with plane-polarized light, rotating it in equal but opposite directions. This property is known as optical activity. More critically for pharmaceutical and agrochemical applications, enantiomers can exhibit significantly different biological activities due to the stereospecific nature of their interactions with chiral biological molecules like enzymes and receptors.^{[4][5][6]}

Quantitative Data on Physicochemical and Biological Properties

Specific quantitative data for the individual enantiomers of **ofurace** are not publicly documented. However, the principles of stereoselective bioactivity are well-established for the phenylamide class of fungicides. Metalaxyl, a closely related compound, has been extensively studied, and its fungicidal activity is almost exclusively attributed to the (R)-enantiomer, which is commercially sold as the enantiopure product Metalaxyl-M (also known as mefenoxam).^{[4][7]} The (S)-enantiomer is considered biologically inactive.

The following tables present data for racemic metalaxyl and its active (R)-enantiomer to serve as an illustrative analogue for the expected differences in **ofurace** enantiomers.

Table 1: Physicochemical Properties of Ofurace and Analogue Metalaxyl

Property	Racemic Ofurace	Racemic Metalaxyl	Metalaxyl-M ((R)-enantiomer)
IUPAC Name	(RS)- α -(2-chloro-N-2,6-xylylacetamido)- γ -butyrolactone[3]	Methyl N-(methoxyacetyl)-N-(2,6-xylyl)-DL-alaninate[8]	Methyl N-(methoxyacetyl)-N-(2,6-xylyl)-D-alaninate[8]
Molecular Formula	C ₁₄ H ₁₆ ClNO ₃ [3]	C ₁₅ H ₂₁ NO ₄ [8]	C ₁₅ H ₂₁ NO ₄ [4]
Molecular Weight	281.74 g/mol [3]	279.33 g/mol [8]	279.33 g/mol [4]
Solubility in Water	Data not available	8,400 mg/L (22°C)[8]	More soluble than racemate[3]
Melting Point	Data not available	71-72 °C[8]	Data not available
Specific Optical Rotation	0° (racemic)	0° (racemic)	Levorotatory (-)[8]

Table 2: Comparative Fungicidal Activity (EC₅₀) of Metalaxyl Against Phytophthora

EC₅₀ (Effective Concentration 50%) is the concentration of a fungicide that causes a 50% reduction in mycelial growth.

Pathogen	Racemic Metalaxyl (µg/mL)	Metalaxyl-M ((R)-enantiomer) (µg/mL)	Reference
Phytophthora infestans (sensitive isolates)	~0.27	~0.1 (activity is doubled)	[4][9]
Phytophthora andina (sensitive isolates)	0.27	0.568	[9]

Note: The data for Metalaxyl-M indicates that approximately half the concentration is needed to achieve the same effect as the racemate, confirming the (R)-enantiomer is the primary active

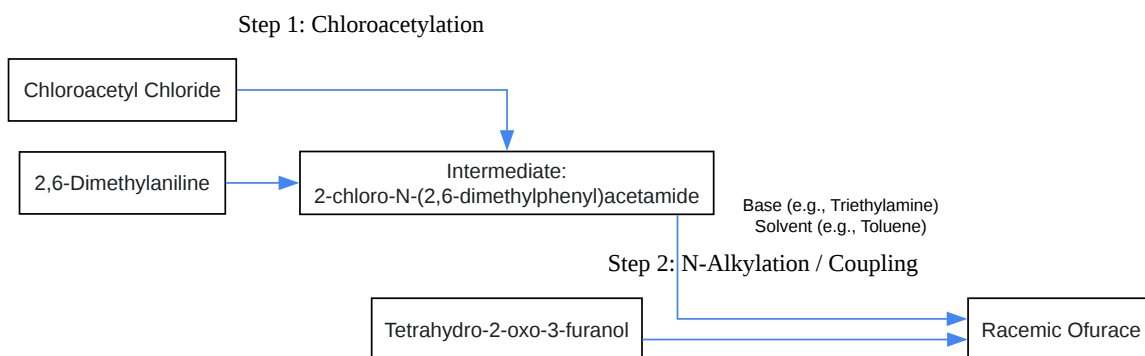
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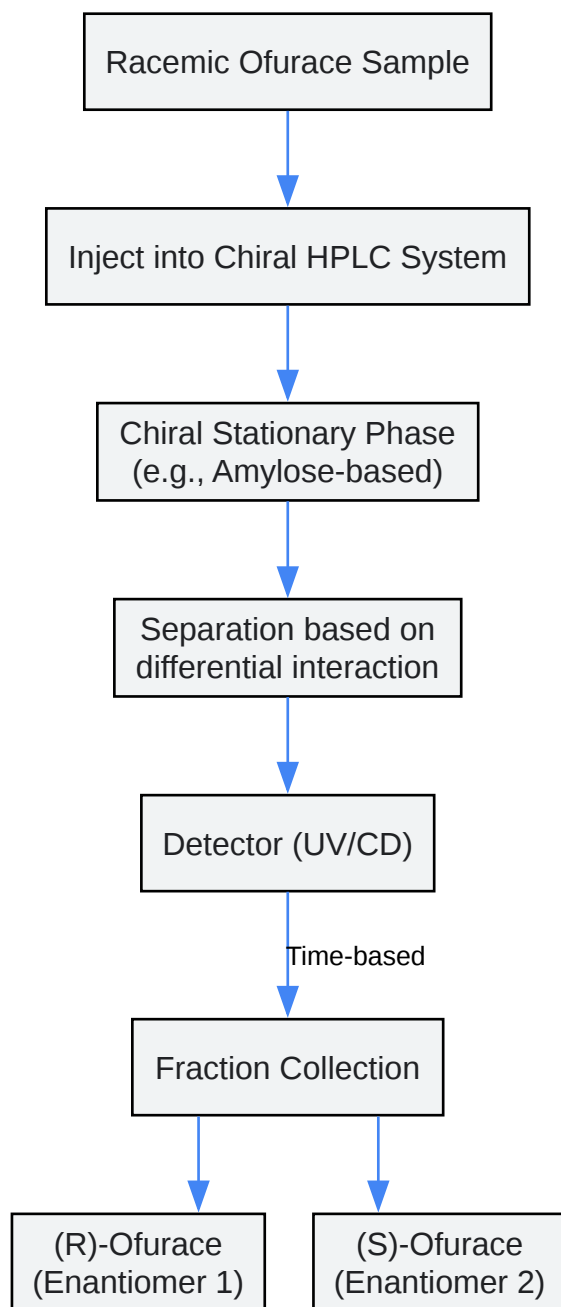
Experimental Protocols

The following sections provide detailed methodologies for the synthesis, separation, and biological evaluation of **ofurace**. These protocols are synthesized from established chemical principles and published methods for analogous compounds due to the absence of specific, detailed procedures for **ofurace** in the literature.

Synthesis of Racemic Ofurace

The synthesis of racemic **ofurace** is a two-step process involving the chloroacetylation of 2,6-dimethylaniline followed by N-alkylation with α -bromo- γ -butyrolactone (or a related derivative). A more direct described commercial synthesis involves reacting the chloroacetylated intermediate with tetrahydro-2-oxo-3-furanol.[3]





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